

Comprehensive Safety Guide: Personal Protective Equipment for Handling Estrone

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Compound of Interest

Compound Name: Estrone
CAS No.: 19973-76-3
Cat. No.: B1149261

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This guide provides essential, procedural, and logistical information for the safe handling of **Estrone** in a laboratory setting. As a known hazardous drug, stringent adherence to safety protocols is not merely a recommendation but a critical component of responsible research and development. This document is designed to empower researchers, scientists, and drug development professionals with the knowledge to implement a robust safety framework, thereby protecting both personnel and the integrity of their work.

Hazard Identification and Risk Assessment: Understanding the "Why"

Estrone is a naturally occurring estrogenic hormone. While essential for physiological processes, occupational exposure presents significant health risks. A thorough understanding of these hazards is the foundation of an effective safety protocol.

Estrone is classified as a hazardous substance with multiple health warnings:

- **Carcinogenicity:** It is suspected of causing cancer and is listed under California's Proposition 65 as a carcinogen.^{[1][2]} Estrogenic compounds, as a class, have been associated with an

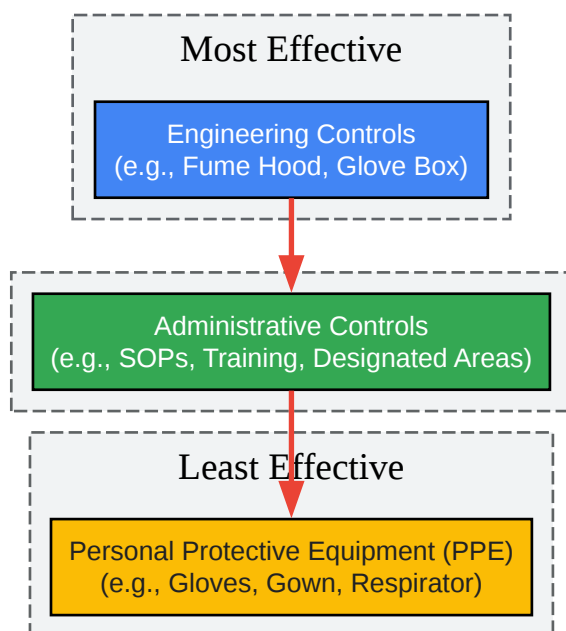
increased risk of certain cancers.[3]

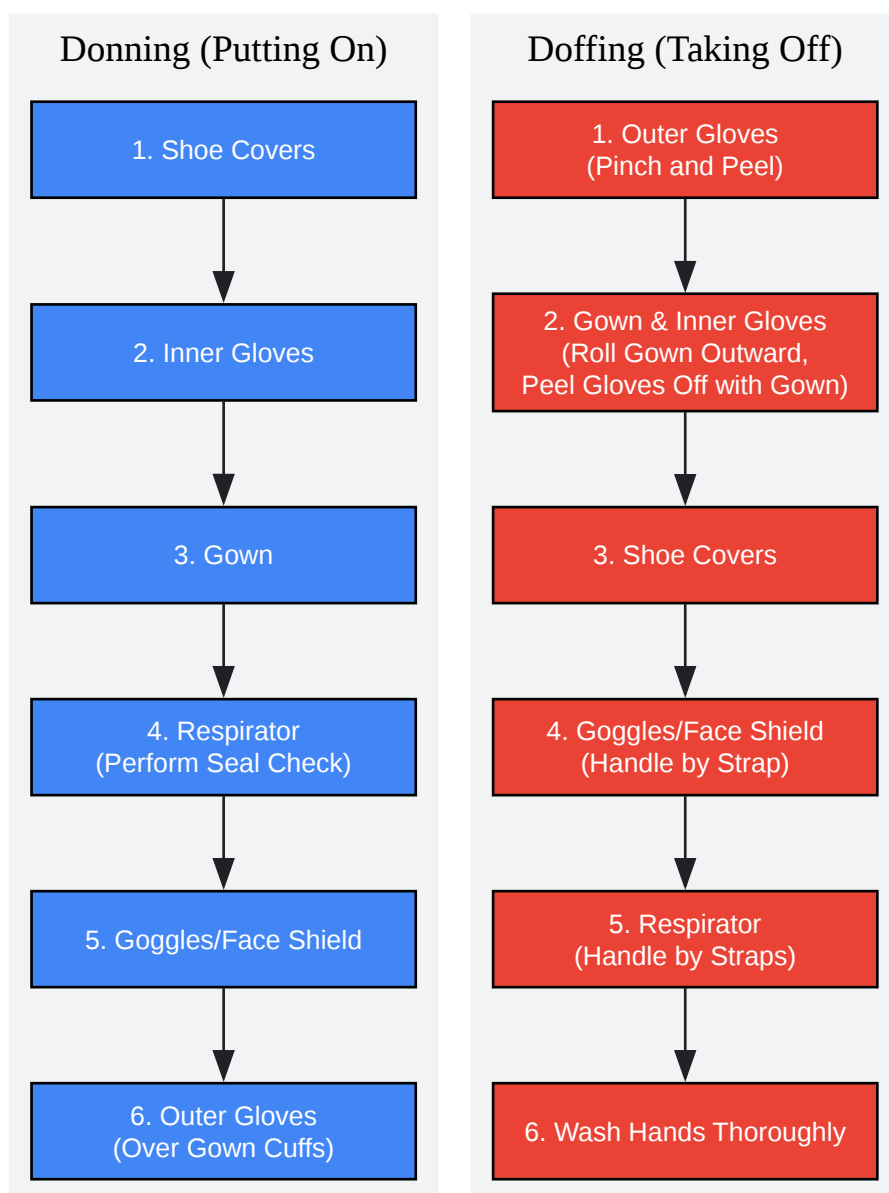
- Reproductive Toxicity: **Estrone** is designated as a reproductive hazard, with the potential to damage fertility or harm an unborn child.[2][4] It may also cause harm to breast-fed children.[2][4] Due to these risks, it is strongly advised to avoid contact during pregnancy and while nursing.[1][4][5]
- Routes of Exposure: The primary routes of occupational exposure are inhalation of aerosolized particles (dust), direct skin contact, eye contact, and accidental ingestion.[6]

Given these risks, handling **Estrone** requires more than basic laboratory precautions. It falls under the guidelines for handling hazardous drugs as outlined by regulatory bodies like the Occupational Safety and Health Administration (OSHA) and the National Institute for Occupational Safety and Health (NIOSH).[7][8]

The Hierarchy of Controls: A Multi-Layered Safety Approach

Personal Protective Equipment (PPE) is the final and most personal line of defense. Its effectiveness is maximized when integrated into a broader safety strategy known as the Hierarchy of Controls. This approach prioritizes mitigating hazards at their source.





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Caption: Step-by-step workflow for donning and doffing PPE.

Donning Sequence (Putting On):

- Shoe Covers: Don before entering the designated handling area.
- Inner Gloves: Put on the first pair of nitrile gloves.
- Gown: Put on the disposable gown, ensuring it is securely fastened.

- Respirator: Don the N95 respirator. Perform a positive and negative pressure user seal check.
- Eye/Face Protection: Put on safety goggles and a face shield if required.
- Outer Gloves: Don the second pair of gloves, ensuring the cuffs are pulled over the sleeves of the gown. [9]

Doffing Sequence (Taking Off) - To be performed in a designated area:

- Outer Gloves: Remove the outer gloves using a glove-to-glove technique (pinch the palm of one glove and peel it off, then slide a clean finger under the cuff of the remaining glove to peel it off). Discard immediately into a hazardous waste container.
- Gown and Inner Gloves: Untie the gown. As you roll the gown outwards and away from your body, simultaneously peel off the inner gloves so they are contained within the rolled-up gown. This minimizes contact with the contaminated exterior. Discard as a single unit. [9]3.
Shoe Covers: Remove shoe covers.
- Eye/Face Protection: Remove goggles or face shield by handling the strap from the back of the head.
- Respirator: Remove the respirator by handling the straps, avoiding contact with the front of the mask.
- Hand Hygiene: Immediately and thoroughly wash your hands with soap and water. [6][10]

Decontamination and Disposal Plan

Effective management of waste is a critical part of the handling process.

- Waste Segregation: All disposable items that have come into contact with **Estrone**, including gloves, gowns, shoe covers, pipette tips, and contaminated wipes, are considered hazardous chemical waste. [11] They must be disposed of in a clearly labeled, sealed hazardous waste container. [1][6]* Spill Management: A spill kit specifically for hazardous drugs should be readily accessible. In the event of a spill, evacuate the immediate area and

follow your institution's specific spill cleanup SOP. Use the appropriate PPE as outlined in the table above. Spilled material should be absorbed with an inert material and placed into the hazardous waste container. [6]* Disposal Compliance: All waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations. [11] Never dispose of **Estrone** or contaminated materials in the regular trash or down the drain. [11] By integrating these robust PPE protocols with established engineering and administrative controls, you create a comprehensive safety system that protects personnel from the significant health risks associated with **Estrone**, ensuring a safe and productive research environment.

References

- Safety Data Sheet **Estrone**. (n.d.). MetaSci. Retrieved from [\[Link\]](#)
- Safety Data Sheet - **Estrone** USP. (n.d.). PCCA. Retrieved from [\[Link\]](#)
- Hazardous Drugs - Overview. (n.d.). Occupational Safety and Health Administration (OSHA). Retrieved from [\[Link\]](#)
- New OSHA document reviews hazardous-drug safety for employees. (2016). American Journal of Health-System Pharmacy. Retrieved from [\[Link\]](#)
- eTool: Hospitals - Pharmacy - Hazard Communication Standard. (n.d.). Occupational Safety and Health Administration (OSHA). Retrieved from [\[Link\]](#)
- USP 800 & OSHA HazCom: Understanding Your Requirements for Handling Hazardous Drugs in the Healthcare Industry. (2019, December 4). VelocityEHS. Retrieved from [\[Link\]](#)
- Chemwatch MSDS 57572-7 - **Estrone**. (n.d.). Sdfine. Retrieved from [\[Link\]](#)
- Estradiol - Process Hazard Analysis. (2008, November 5). Northern Arizona University. Retrieved from [\[Link\]](#)
- Use of Reproductive Hormones. (n.d.). University of Wisconsin-Madison Environment, Health & Safety. Retrieved from [\[Link\]](#)

- **ESTRONE.** (2020, December 28). Occupational Safety and Health Administration (OSHA). Retrieved from [[Link](#)]
- RULES FOR THE SAFE HANDLING OF CHEMICALS IN THE LABORATORY. (n.d.). University of Pennsylvania. Retrieved from [[Link](#)]
- Hazardous Drug Exposures in Healthcare. (2024, March 4). Centers for Disease Control and Prevention (CDC). Retrieved from [[Link](#)]
- Protect Workers During Nonsterile Hazardous Drug Compounding: Yes, the Risks are Real! (2023, May 30). LP3 Network. Retrieved from [[Link](#)]
- NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings, 2016. (2016, September). Centers for Disease Control and Prevention (CDC). Retrieved from [[Link](#)]

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Sources

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. pccarx.com [pccarx.com]
- 4. pharmacopoeia.com [pharmacopoeia.com]
- 5. ehs.wisc.edu [ehs.wisc.edu]
- 6. sds.metasci.ca [sds.metasci.ca]
- 7. Hazardous Drugs - Overview | Occupational Safety and Health Administration [osha.gov]
- 8. Hazardous Drug Exposures in Healthcare | Healthcare Workers | CDC [cdc.gov]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. artsci.usu.edu [artsci.usu.edu]

- [11. in.nau.edu \[in.nau.edu\]](https://www.in.nau.edu)
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